

An In-depth Technical Guide to 2-(Chloromethyl)morpholine Hydrochloride

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Compound of Interest

Compound Name:	2-(Chloromethyl)morpholine hydrochloride
CAS No.:	144053-97-4
Cat. No.:	B1288364

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Chloromethyl)morpholine hydrochloride**, a key intermediate in pharmaceutical synthesis. The document details its chemical and physical properties, safety and handling protocols, and its role in the synthesis of bioactive molecules.

Chemical and Physical Properties

2-(Chloromethyl)morpholine hydrochloride is a white to off-white solid. It is a heterocyclic compound that serves as a versatile building block in organic synthesis, primarily due to the reactive chloromethyl group attached to the morpholine ring.

Property	Value	Source
CAS Number	144053-97-4	[1][2]
Molecular Formula	C ₅ H ₁₁ Cl ₂ NO	[1][2]
Molecular Weight	172.05 g/mol	[1][2]
Physical Form	Solid	[2]
Purity	97%	[2]
Storage Temperature	Room Temperature, under inert atmosphere	[2]


Safety and Hazard Information

2-(Chloromethyl)morpholine hydrochloride is classified as a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Classification:[2]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Pictogram:[2]

 alt text

Signal Word: Warning[2]

Precautionary Statements:[2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

As a reactive intermediate, **2-(Chloromethyl)morpholine hydrochloride** is primarily used in nucleophilic substitution reactions where the chlorine atom is displaced by a nucleophile. This allows for the introduction of the 2-(morpholinomethyl) moiety into a target molecule.

General Protocol for Nucleophilic Substitution

The following is a generalized protocol for the reaction of **2-(Chloromethyl)morpholine hydrochloride** with a nucleophile. This procedure is based on established methods for similar alkyl halides and should be optimized for specific substrates.^{[2][3]}

Materials:

- **2-(Chloromethyl)morpholine hydrochloride**
- Nucleophile (e.g., a phenol, amine, or thiol)
- A suitable base (e.g., potassium carbonate, triethylamine)
- Anhydrous solvent (e.g., DMF, acetonitrile)
- Standard laboratory glassware and work-up reagents

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the nucleophile in the chosen anhydrous solvent.
- **Addition of Base:** Add the base to the solution and stir for a predetermined time to deprotonate the nucleophile if necessary.
- **Addition of Electrophile:** Add **2-(Chloromethyl)morpholine hydrochloride** to the reaction mixture.

- **Reaction Conditions:** Heat the reaction mixture to an appropriate temperature and monitor the progress by a suitable technique (e.g., TLC or LC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction with water or a suitable aqueous solution.
- **Extraction:** Extract the product into an appropriate organic solvent.
- **Purification:** Wash the combined organic layers with water and brine, dry over an anhydrous drying agent (e.g., sodium sulfate), and concentrate under reduced pressure. The crude product can then be purified by a suitable method such as column chromatography or recrystallization.

Role in Pharmaceutical Synthesis and Biological Activity

The morpholine moiety is a privileged scaffold in medicinal chemistry, known for improving the pharmacokinetic and pharmacodynamic properties of drug candidates.^[4] The 2-(morpholinomethyl) group, introduced using **2-(Chloromethyl)morpholine hydrochloride**, is a key structural feature in several biologically active compounds.

Synthesis of Reboxetine

One of the most notable applications of **2-(Chloromethyl)morpholine hydrochloride** and its derivatives is in the synthesis of the antidepressant drug Reboxetine.^{[5][6]} Reboxetine is a selective norepinephrine reuptake inhibitor (NRI).^{[5][7]} The synthesis involves the coupling of a chiral 2-substituted morpholine derivative with a diaryl ether moiety. The morpholine ring is crucial for the compound's interaction with the norepinephrine transporter.^{[4][5]}

General Biological Relevance of the Morpholine Moiety

The incorporation of a morpholine ring into a drug candidate can confer several advantageous properties:^[4]

- **Increased Aqueous Solubility:** The ether oxygen and the basic nitrogen of the morpholine ring can participate in hydrogen bonding, which generally improves water solubility.

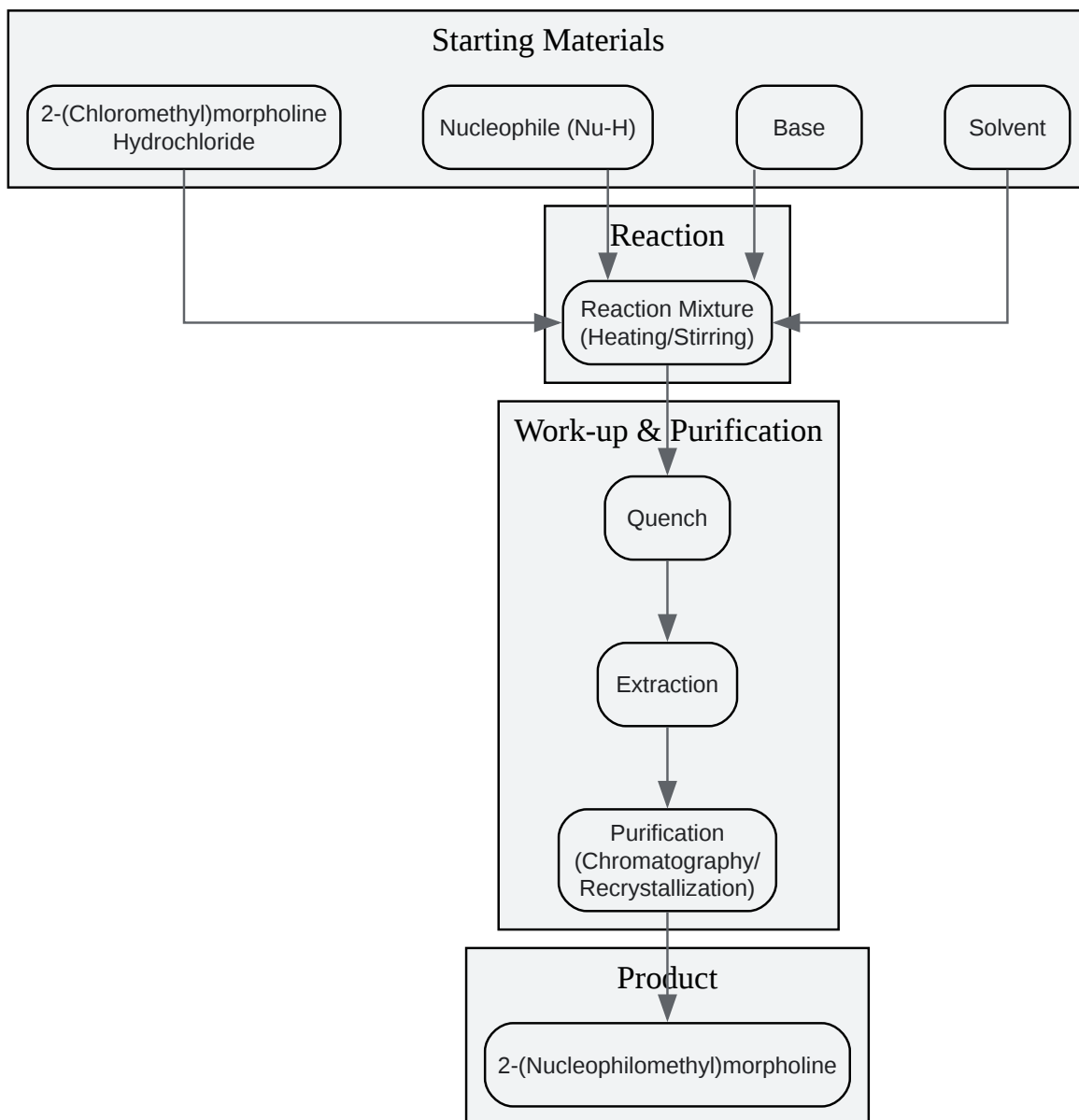
- **Metabolic Stability:** The morpholine ring is often more resistant to metabolic degradation compared to other cyclic amines.
- **Receptor Interaction:** The morpholine ring can act as a key binding element, interacting with specific residues in the target protein.

Compounds containing a 2-substituted morpholine framework have been investigated for a range of biological activities, including anticancer and anti-inflammatory effects, underscoring the versatility of this structural motif in drug design.^[4]

Visualizations

General Nucleophilic Substitution Workflow

The following diagram illustrates a typical workflow for a nucleophilic substitution reaction involving **2-(Chloromethyl)morpholine hydrochloride**.

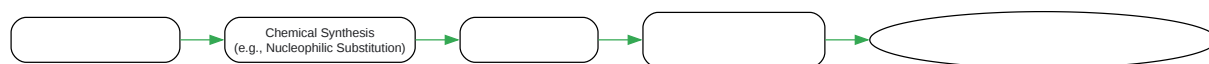


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Caption: General workflow for nucleophilic substitution.

Logical Relationship in Drug Synthesis

This diagram shows the logical flow from the starting intermediate to its application in a biologically active compound.



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Caption: From intermediate to biological activity.

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